

Comprehensive Safety and Handling Guide for 2-Methyl-3-hydroxy-6-iodopyridine

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **2-Methyl-3-hydroxy-6-iodopyridine**. As a Senior Application Scientist, this document is structured to provide not just procedural steps, but also the scientific rationale behind them, ensuring a culture of safety and excellence in your laboratory.

Understanding the Hazard Profile

2-Methyl-3-hydroxy-6-iodopyridine is a substituted pyridine derivative. While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available, aggregated data from suppliers to the European Chemicals Agency (ECHA) and data for structurally similar compounds provide a strong basis for a robust safety protocol.^[1] The primary hazards associated with this compound are significant and demand rigorous adherence to safety procedures.

Based on its structural alerts—a pyridine ring, a hydroxyl group, and an iodine substituent—and available GHS classifications, the compound is anticipated to be:

- Corrosive and an Irritant: Likely to cause skin and eye irritation, with the potential for serious eye damage.[1]
- A Health Hazard: May be harmful if swallowed and may cause respiratory irritation. There is also a potential for organ damage with exposure.[1]

The following table summarizes the known GHS hazard statements for **2-Methyl-3-hydroxy-6-iodopyridine**.

Hazard Statement	Description	GHS Classification
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)
H315	Causes skin irritation	Skin corrosion/irritation (Category 2)
H318	Causes serious eye damage	Serious eye damage/eye irritation (Category 1)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)
H371	May cause damage to organs	Specific target organ toxicity, single exposure (Category 2)

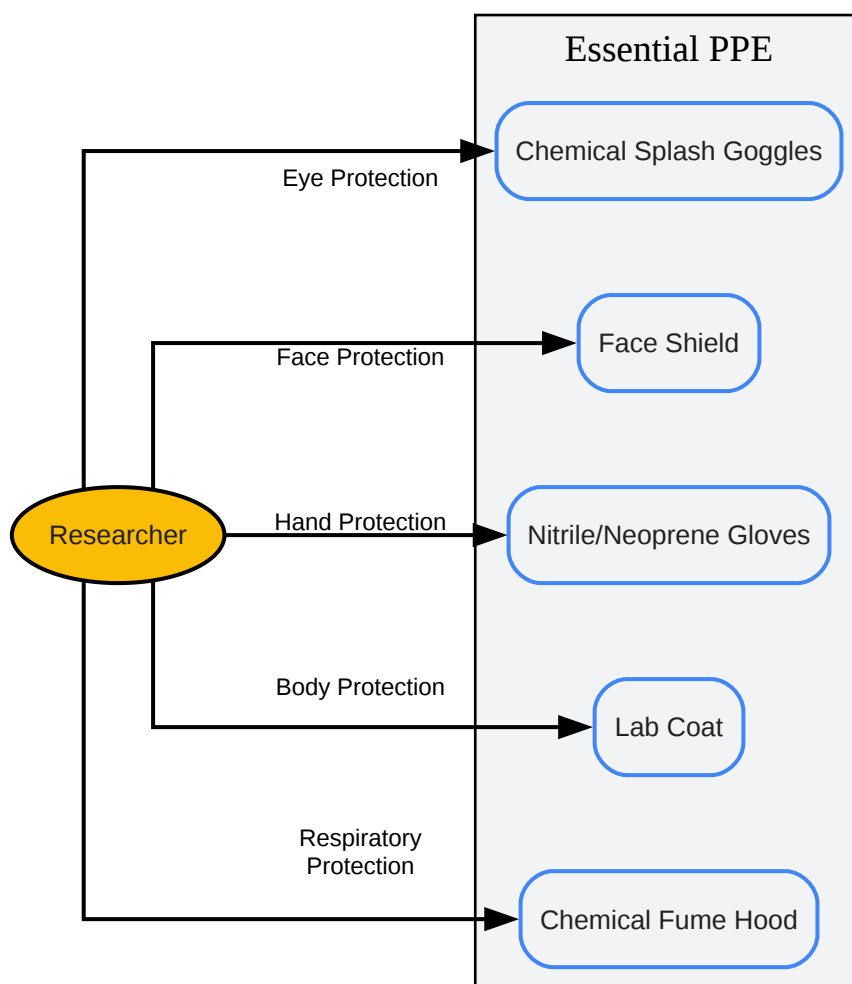
Personal Protective Equipment (PPE): Your First Line of Defense

Given the corrosive and irritant nature of **2-Methyl-3-hydroxy-6-iodopyridine**, a comprehensive PPE strategy is non-negotiable. The causality behind each PPE selection is to create a complete barrier to all potential routes of exposure.

Core PPE Requirements

PPE Component	Specification	Rationale
Eye and Face Protection	Chemical splash goggles with a face shield	The high risk of serious eye damage necessitates the robust protection of chemical splash goggles. A face shield provides an additional layer of protection against splashes to the entire face.
Hand Protection	Nitrile or neoprene gloves	Pyridine and its derivatives can often penetrate standard latex gloves. Nitrile or neoprene gloves offer superior chemical resistance. Always check the glove manufacturer's compatibility chart.
Body Protection	A fully buttoned lab coat	A lab coat is essential to prevent skin contact with the chemical.
Respiratory Protection	Use in a certified chemical fume hood	Due to the risk of respiratory irritation, all handling of solid and dissolved 2-Methyl-3-hydroxy-6-iodopyridine should be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.

Diagram: PPE Ensemble for Handling 2-Methyl-3-hydroxy-6-iodopyridine



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Caption: Essential Personal Protective Equipment for handling **2-Methyl-3-hydroxy-6-iodopyridine**.

Operational Plan: Safe Handling from Receipt to Use

A systematic and cautious approach to handling **2-Methyl-3-hydroxy-6-iodopyridine** at every stage is critical to mitigating risk.

Step-by-Step Handling Protocol

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.

- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The container should be clearly labeled with the chemical name and all relevant hazard warnings.
- Preparation and Weighing:
 - All weighing and preparation of solutions must be conducted within a certified chemical fume hood.
 - To prevent the generation of dust, handle the solid form of the compound with care.
 - Use appropriate tools (e.g., spatulas) to handle the solid, and ensure they are decontaminated after use.
- Experimental Use:
 - When using the compound in reactions, ensure that the apparatus is set up securely within the fume hood.
 - Be mindful of the potential for exothermic reactions, especially when mixing with other reagents for the first time.
 - Keep the container of **2-Methyl-3-hydroxy-6-iodopyridine** sealed when not in use to prevent the release of any vapors.
- Spill Response:
 - In the event of a small spill, and if you are trained to do so, use an inert absorbent material (such as vermiculite or sand) to contain the spill.
 - Do not use combustible materials like paper towels to absorb the spill.
 - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

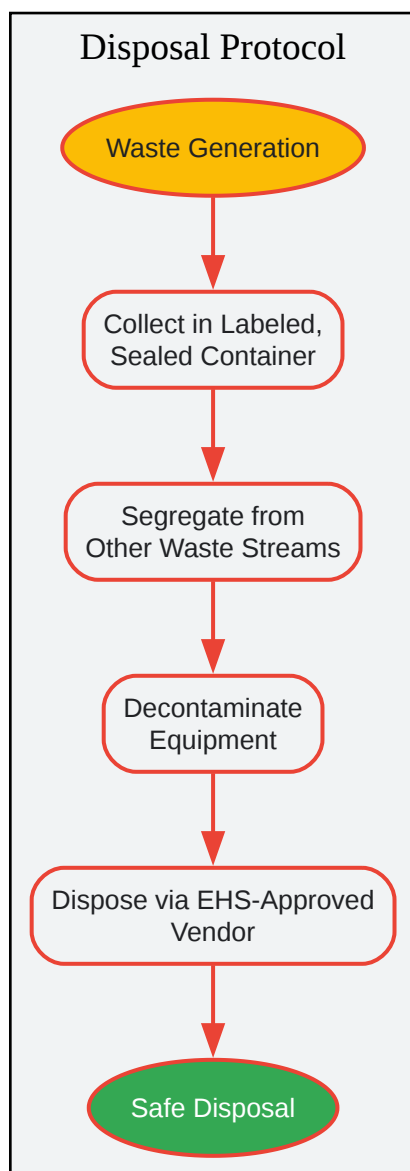
Disposal Plan: Responsible Management of Waste

Iodinated organic compounds are generally considered hazardous waste and require specific disposal protocols. Improper disposal can lead to environmental contamination.

Waste Segregation and Disposal Protocol

- Waste Collection:
 - All waste containing **2-Methyl-3-hydroxy-6-iodopyridine**, including contaminated consumables (gloves, pipette tips, etc.) and reaction residues, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Decontamination:
 - Glassware and equipment that have come into contact with the compound should be decontaminated. A common procedure involves rinsing with a suitable solvent (check for compatibility) and then washing thoroughly. The initial solvent rinse should be collected as hazardous waste.
- Final Disposal:
 - The sealed hazardous waste container should be disposed of through your institution's EHS-approved waste management vendor.
 - Never dispose of **2-Methyl-3-hydroxy-6-iodopyridine** or its waste down the drain.

Diagram: Waste Disposal Workflow



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Caption: Step-by-step workflow for the safe disposal of **2-Methyl-3-hydroxy-6-iodopyridine** waste.

Emergency Procedures

In the event of an exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Always have the Safety Data Sheet (or this guide if an SDS is unavailable) for the compound readily accessible for emergency responders.

References

- PubChem. (n.d.). **2-Methyl-3-hydroxy-6-iodopyridine**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

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Sources

- [1. 2-Methyl-3-hydroxy-6-iodopyridine | C₆H₆INO | CID 12194211 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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